

Synthesis of Nitroso-Sulfamethoxazole: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: Sulfamethoxazole-NO

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For researchers, scientists, and drug development professionals, this technical guide provides a comprehensive overview of the synthesis of nitroso-sulfamethoxazole (SMX-NO), a critical reactive metabolite of the antibiotic sulfamethoxazole. This document outlines the necessary experimental protocols, summarizes key data, and visualizes the synthetic workflow and relevant biological pathways.

Nitroso-sulfamethoxazole is implicated in the idiosyncratic hypersensitivity reactions associated with sulfamethoxazole treatment. Its synthesis is essential for in-depth studies into the mechanisms of these adverse drug reactions, enabling toxicological assessments and the development of safer pharmaceuticals.

Physicochemical Properties

A summary of the key physicochemical data for nitroso-sulfamethoxazole is provided in the table below for easy reference.

Property	Value
IUPAC Name	N-(5-methyl-1,2-oxazol-3-yl)-4-nitrosobenzenesulfonamide
Molecular Formula	C ₁₀ H ₉ N ₃ O ₄ S
Molecular Weight	267.26 g/mol
CAS Number	131549-85-4
Purity	>99% (as reported for the Naisbitt et al. 1996 method)[1]

Experimental Protocols for Synthesis

The synthesis of nitroso-sulfamethoxazole is generally performed as a two-step process, commencing with the synthesis of its precursor, sulfamethoxazole hydroxylamine (SMX-HA).

Step 1: Synthesis of Sulfamethoxazole Hydroxylamine (SMX-HA)

The initial step involves the selective reduction of 4-nitro-sulfamethoxazole to its corresponding hydroxylamine. This procedure is adapted from the established method for synthesizing hydroxylamine metabolites of sulfonamides.

Materials and Reagents:

- 4-Nitro-sulfamethoxazole
- Hydrogen gas (H₂)
- Poisoned platinum catalyst (e.g., Lindlar's catalyst)
- Anhydrous ethanol or methanol
- Inert gas (Nitrogen or Argon)
- Standard hydrogenation apparatus

Procedure:

- Under an inert atmosphere, dissolve 4-nitro-sulfamethoxazole in an anhydrous alcoholic solvent within a hydrogenation vessel.
- Carefully introduce the poisoned platinum catalyst to the solution. The catalyst's "poisoned" nature is crucial to prevent over-reduction to the amine.
- Pressurize the vessel with hydrogen gas and maintain vigorous stirring at ambient temperature.
- Monitor the reaction's progress via thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Upon completion, purge the vessel with an inert gas and remove the catalyst by filtration.
- The resulting filtrate containing sulfamethoxazole hydroxylamine can be concentrated and purified, typically through recrystallization.

Step 2: Oxidation of Sulfamethoxazole Hydroxylamine to Nitroso-Sulfamethoxazole

The final step is the oxidation of the hydroxylamine to the nitroso derivative, a method attributed to Naisbitt et al. (1996).[\[1\]](#)

Materials and Reagents:

- Sulfamethoxazole hydroxylamine (from Step 1)
- A mild oxidizing agent (e.g., potassium dichromate in dilute sulfuric acid)
- Dichloromethane or other suitable organic solvent

Procedure:

- Dissolve the sulfamethoxazole hydroxylamine in the chosen organic solvent and cool the mixture in an ice bath.

- Slowly introduce the mild oxidizing agent to the solution while maintaining a low temperature and continuous stirring.
- Monitor the reaction by TLC or HPLC until the starting material is consumed.
- Upon completion, quench the reaction and perform a liquid-liquid extraction to isolate the product.
- The organic layer should be washed, dried, and concentrated. The crude product can then be purified using column chromatography.

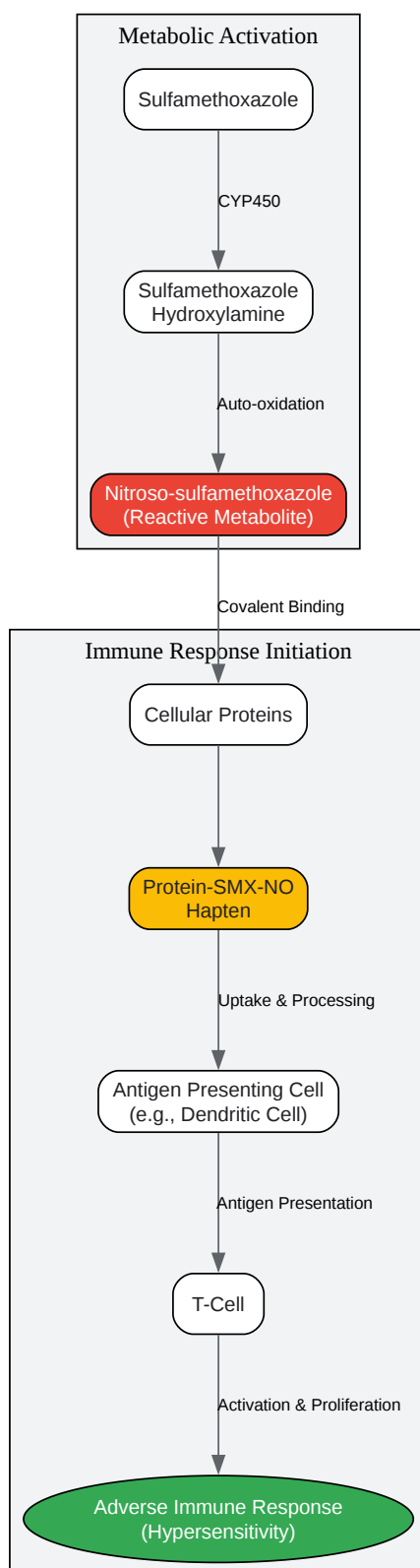
Visualizing the Process and Pathway

To further clarify the synthesis and its biological relevance, the following diagrams illustrate the experimental workflow and a key signaling pathway involving nitroso-sulfamethoxazole.



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Caption: A schematic of the two-step synthesis of nitroso-sulfamethoxazole.



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References

- 1. researchgate.net [researchgate.net]
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